

An In-Depth Technical Guide to Thiocarbanilide: From Synthesis to Therapeutic Potential

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Compound of Interest

Compound Name: Thiocarbanilide

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Abstract

Thiocarbanilide, a symmetrical diarylthiourea, serves as a versatile scaffold in medicinal chemistry and a key intermediate in various industrial applications. This technical guide provides a comprehensive overview of **thiocarbanilide**, including its fundamental chemical properties, detailed synthesis protocols, and its burgeoning role in drug discovery and development. Particular emphasis is placed on its derivatives exhibiting antimicrobial and anticancer activities, with a summary of their quantitative biological data. Experimental methodologies for synthesis and biological evaluation are detailed to facilitate further research and application in the field.

Introduction

Thiocarbanilide, also known as 1,3-diphenyl-2-thiourea, is an organic compound with the chemical formula $C_{13}H_{12}N_2S$.^{[1][2]} Historically, it gained prominence as a vulcanization accelerator in the rubber industry.^[1] However, the focus of contemporary research has shifted towards its utility as a pharmacophore in the design of novel therapeutic agents. The thiourea moiety ($S=C(NH)_2$) is a critical structural feature in a multitude of biologically active compounds, demonstrating a wide array of pharmacological effects, including antibacterial, antifungal, antiviral, and anticancer properties. This guide aims to provide a detailed technical resource for professionals engaged in the research and development of **thiocarbanilide** and its derivatives.

Chemical and Physical Properties

Thiocarbanilide is a white to off-white crystalline powder with a bitter taste.^[3] Its core structure consists of a central thiocarbonyl group bonded to two aniline moieties.

Molecular Structure:

Molecular Structure of **Thiocarbanilide**

Table 1: Physicochemical Properties of **Thiocarbanilide**

Property	Value	Reference
CAS Number	102-08-9	^{[1][2][4][5][6][7]}
Molecular Formula	C13H12N2S	^{[3][4][6]}
Molecular Weight	228.31 g/mol	^{[3][4]}
Appearance	White to off-white crystalline powder	^[3]
Melting Point	151-154 °C	^{[4][5]}
Boiling Point	348.7 °C at 760 mmHg	^{[4][5]}
Density	1.284 g/cm ³	^{[4][5]}
Water Solubility	<0.01 g/100 mL at 19 °C	^{[4][5]}
SMILES	<chem>S=C(NC1=CC=CC=C1)NC1=CC=CC=C1</chem>	^[6]
InChI Key	FCSHMCFCRCYZTRQ-UHFFFAOYSA-N	^[6]

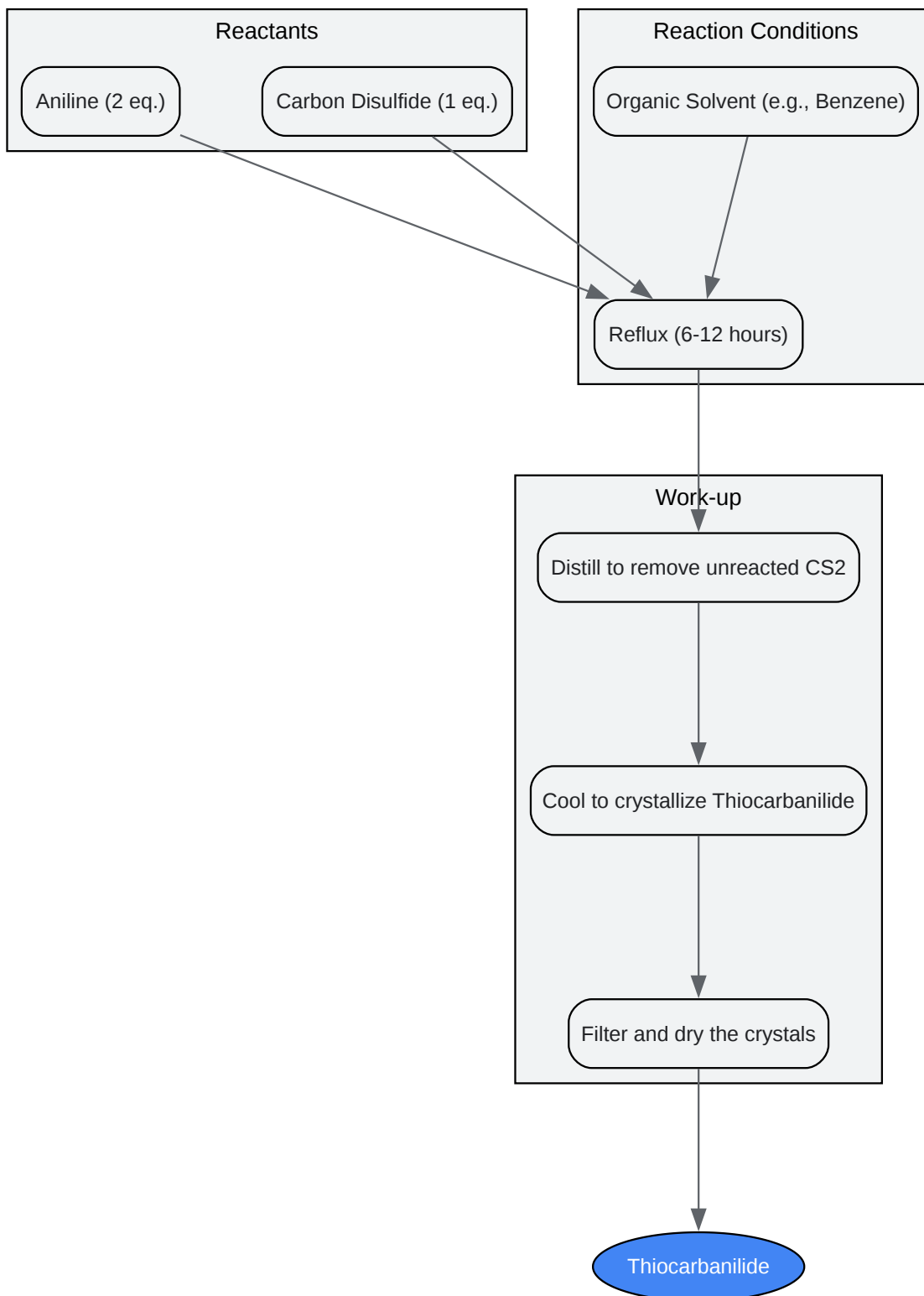
Synthesis of Thiocarbanilide and Its Derivatives

The classical synthesis of **thiocarbanilide** involves the reaction of aniline with carbon disulfide.^[1] Various modifications to this method have been developed to improve yield and purity.

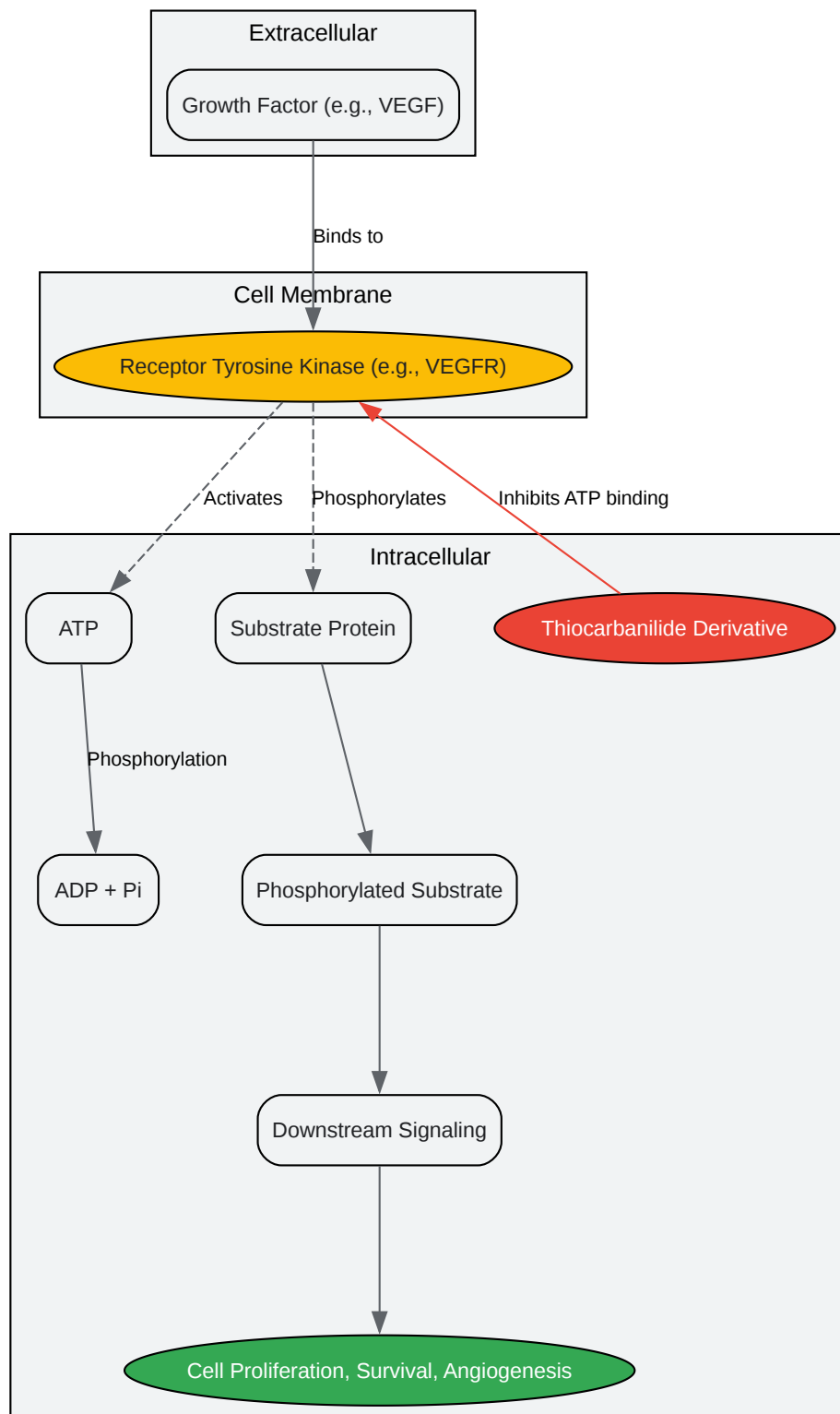
General Synthesis of Thiocarbanilide

A common method involves refluxing aniline and carbon disulfide, often in the presence of a base or a diluent.

General Synthesis of Thiocarbanilide



Simplified Kinase Inhibition by a Thiocarbanilide Derivative

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